

# An In-depth Technical Guide to CAS Number 609354-98-5

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: Limited publicly available research data exists for CAS number 609354-98-5. This guide synthesizes available safety and property information and provides general experimental considerations based on the compound's structure.

#### Introduction

CAS number 609354-98-5 is identified as **2-[(Trifluoromethyl)thio]ethanamine**. This compound belongs to the class of organofluorine compounds, specifically a trifluoromethylthio ether with a primary amine functional group. The presence of the trifluoromethylthio (-SCF3) group is of significant interest in medicinal chemistry and drug discovery. This moiety is known to enhance the lipophilicity and metabolic stability of parent molecules, potentially improving their pharmacokinetic and pharmacodynamic profiles. This guide provides a summary of the known properties, safety information, and general experimental considerations for this compound.

## **Chemical and Physical Properties**

The following table summarizes the known physical and chemical properties of **2- [(Trifluoromethyl)thio]ethanamine**. Data is compiled from various chemical supplier safety data sheets.



Property	Value	Source
Molecular Formula	C3H6F3NS	Mol-Instincts
Molecular Weight	145.15 g/mol	Mol-Instincts
Appearance	No data available	_
Boiling Point	No data available	
Melting Point	No data available	
Density	No data available	_
Solubility	No data available	
Flash Point	No data available	_
Storage Temperature	-18°C	abcr GmbH

## Safety and Handling

The primary safety information is derived from safety data sheets (SDS). As with any chemical, it should be handled by trained personnel in a well-ventilated laboratory setting, using appropriate personal protective equipment (PPE).

## **Hazard Identification**

While a comprehensive toxicological profile is not publicly available, the compound is classified with the following hazards:

Hazard	Description
Acute Toxicity	Potential for harm if swallowed, inhaled, or in contact with skin.
Skin Corrosion/Irritation	May cause skin irritation.
Eye Damage/Irritation	May cause serious eye irritation.
Respiratory Sensitization	May cause allergy or asthma symptoms or breathing difficulties if inhaled.



### **Recommended Personal Protective Equipment (PPE)**

- Eye/Face Protection: Wear chemical safety goggles.
- Skin Protection: Wear protective gloves (e.g., nitrile rubber) and a lab coat.
- Respiratory Protection: Use a NIOSH-approved respirator with an appropriate cartridge if ventilation is inadequate.

#### **First Aid Measures**

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.
- Skin Contact: Immediately wash with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation persists.
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek medical attention.

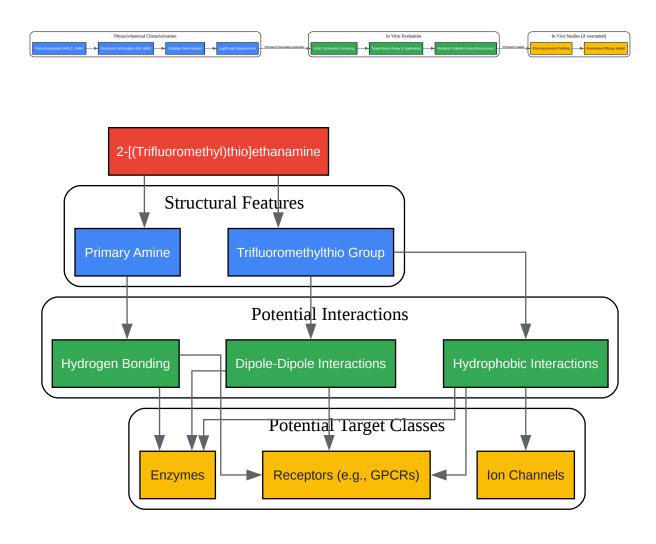
# **Experimental Protocols and Considerations**

Due to the lack of published research on **2-[(Trifluoromethyl)thio]ethanamine**, specific experimental protocols are not available. The following represents a generalized workflow for the initial characterization and evaluation of a novel chemical entity of this class.

#### **General Workflow for Compound Characterization**

The following diagram illustrates a typical workflow for the initial physicochemical and biological characterization of a novel compound like **2-[(Trifluoromethyl)thio]ethanamine**.





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